

Kielcorin CAS number and chemical structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Kielcorin*

Cat. No.: *B1164478*

[Get Quote](#)

Kielcorin: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Kielcorin is a naturally occurring xanthone derivative isolated from the plant species *Kielmeyera variabilis*. This technical guide provides a concise summary of its known chemical properties, including its CAS number and molecular structure. It also presents available data on its biological activity, specifically its evaluation for antibacterial properties, and details the experimental protocols used in these assessments. At present, comprehensive spectral data, such as ^1H and ^{13}C NMR, and information regarding its engagement with cellular signaling pathways are not available in the public domain.

Chemical Identity and Structure

Kielcorin is identified by the CAS Registry Number 64280-48-4. Its molecular formula is $\text{C}_{24}\text{H}_{20}\text{O}_8$, and it has a molecular weight of 436.41 g/mol .

Table 1: Chemical Identifiers for **Kielcorin**

Identifier	Value
CAS Number	64280-48-4[1]
Molecular Formula	C ₂₄ H ₂₀ O ₈ [1]
Molecular Weight	436.41 g/mol
IUPAC Name	(2R,3R)-3-(4-hydroxy-3-methoxyphenyl)-2-(hydroxymethyl)-5-methoxy-2,3-dihydro-[1][2]dioxino[2,3-c]xanthen-7-one

The chemical structure of **Kielcorin**, a complex xanthone, is depicted in Figure 1.

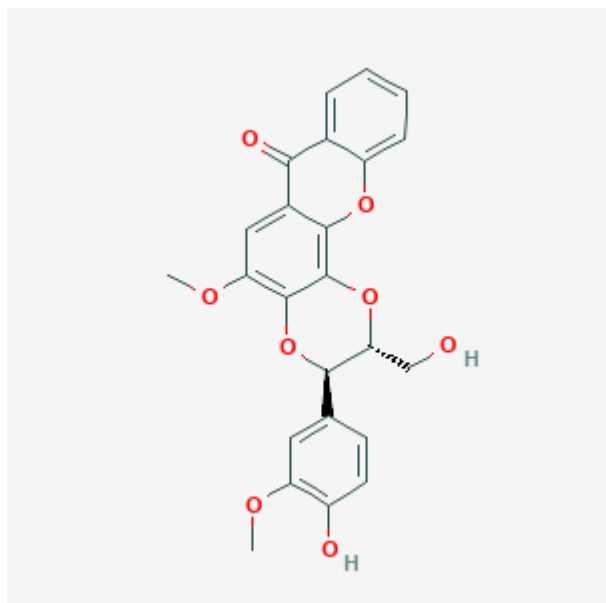


Figure 1. Chemical structure of **Kielcorin**.

Biological Activity

The primary biological evaluation of **Kielcorin** reported in the literature has been its assessment for antibacterial activity.

Antibacterial Activity

Kielcorin was evaluated for its ability to inhibit the growth of several bacterial strains. The results, summarized in Table 2, indicate that **Kielcorin** was inactive against the tested Gram-

positive and Gram-negative bacteria under the experimental conditions used.

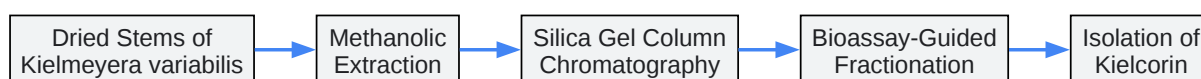
Table 2: Minimum Inhibitory Concentration (MIC) of **Kielcorin** against Various Bacterial Strains

Bacterial Strain	Type	MIC (µg/mL)	Reference
Staphylococcus aureus	Gram-positive	> 100	[3]
Bacillus subtilis	Gram-positive	> 100	[3]
Escherichia coli	Gram-negative	> 100	[3]
Pseudomonas aeruginosa	Gram-negative	> 100	[3]

Experimental Protocols

Isolation of Kielcorin

Kielcorin was isolated from the stems of *Kielmeyera variabilis* through a bioassay-guided fractionation process. The general workflow for such an isolation is presented below.



[Click to download full resolution via product page](#)

A generalized workflow for the isolation of **Kielcorin**.

Determination of Minimum Inhibitory Concentration (MIC)

The antibacterial activity of **Kielcorin** was determined using a broth microdilution method.

- **Bacterial Culture Preparation:** The bacterial strains were cultured in an appropriate broth medium.

- **Inoculum Preparation:** The turbidity of the bacterial suspension was adjusted to a 0.5 McFarland standard.
- **Serial Dilution:** **Kielcorin** was serially diluted in a 96-well microtiter plate.
- **Inoculation:** The standardized bacterial suspension was added to each well.
- **Incubation:** The microtiter plates were incubated under appropriate conditions for each bacterium.
- **MIC Determination:** The MIC was recorded as the lowest concentration of **Kielcorin** that completely inhibited visible bacterial growth.

Signaling Pathways

Currently, there is no published research available that elucidates the mechanism of action of **Kielcorin** or its potential interactions with any cellular signaling pathways.

Spectroscopic Data

Detailed ^1H and ^{13}C NMR spectral data for **Kielcorin** have not been reported in the peer-reviewed scientific literature. The structural elucidation was likely based on a combination of spectroscopic techniques, but the raw data is not publicly available.

Conclusion and Future Directions

Kielcorin is a structurally defined natural product isolated from *Kielmeyera variabilis*. While its antibacterial activity has been investigated and found to be insignificant against the tested strains, its broader pharmacological profile remains unexplored. Future research should focus on:

- **Comprehensive Biological Screening:** Evaluating the cytotoxic, antifungal, antiviral, and other potential bioactivities of **Kielcorin**.
- **Spectroscopic Characterization:** Publishing the complete ^1H and ^{13}C NMR spectral data to aid in its identification and synthesis.

- Mechanism of Action Studies: Investigating its molecular targets and effects on cellular signaling pathways to understand its potential therapeutic applications.

This technical guide serves as a summary of the currently available information on **Kielcorin** and highlights the significant gaps in our knowledge that future research can address.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Antibacterial xanthonones from *Kielmeyera variabilis* mart. (Clusiaceae) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. scielo.br [scielo.br]
- To cite this document: BenchChem. [Kielcorin CAS number and chemical structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1164478#kielcorin-cas-number-and-chemical-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com